

Technical Support Center: Analytical Challenges in Characterizing Fluorinated Ethers

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Compound of Interest

Compound Name: *Pentafluoroethyl 2,2,2-trifluoroethyl ether*

CAS No.: *156053-88-2*

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Welcome to the technical support center for the analysis of fluorinated ethers. This guide is designed for researchers, analytical scientists, and drug development professionals who encounter the unique challenges posed by these compounds. The high electronegativity, low polarizability, and strong carbon-fluorine bonds in these molecules introduce significant hurdles in sample preparation, chromatography, and spectral interpretation. This resource provides in-depth troubleshooting guides and frequently asked questions (FAQs) to navigate these complexities effectively.

Frequently Asked Questions (FAQs)

Q1: What makes fluorinated ethers so challenging to analyze compared to their non-fluorinated counterparts?

A1: The analytical difficulty stems directly from the physicochemical properties imparted by fluorine atoms.^[1] Fluorine's high electronegativity creates strong, stable C-F bonds and can reduce the molecule's polarizability.^[1] This leads to several challenges:

- **Volatility and Inertness:** Highly fluorinated ethers can be very volatile and chemically inert, making them difficult to retain on standard chromatography columns and challenging to ionize effectively in mass spectrometry.
- **Solubility Issues:** Their unique solubility profile (sometimes described as "fluorophilic") can complicate sample preparation and extraction from complex matrices.^[1] Partially fluorinated ethers may balance polarity, but fully fluorinated ones often have low solubility in common organic solvents.^[1]
- **Complex Fragmentation:** The strength of the C-F bond means that mass spectrometry fragmentation patterns can be less predictable than for hydrocarbons, often dominated by rearrangements and losses of fluorinated groups.
- **Ubiquitous Contamination:** Many analytical system components (e.g., PTFE tubing, vials) are fluoropolymers, creating a high risk of background contamination, especially in trace analysis.^[2]

Q2: Which primary analytical techniques are used for the characterization of fluorinated ethers?

A2: The choice of technique depends on the specific analytical goal (quantitation, identification, or structural elucidation):

- **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):** This is the workhorse for quantifying trace levels of fluorinated ethers, particularly in environmental and biological samples.^[3] It offers high sensitivity and specificity. Methods like EPA 533, 537.1, and 1633 are standard for per- and polyfluoroalkyl substances (PFAS), which include ether subgroups.^{[4][5][6][7]}
- **Gas Chromatography-Mass Spectrometry (GC-MS):** Ideal for volatile and semi-volatile fluorinated ethers. The U.S. EPA has developed methods like OTM-50 for measuring volatile fluorinated compounds from stationary sources using GC/MS.^[8]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹⁹F NMR is an exceptionally powerful tool for unambiguous structural elucidation.^{[1][9]} It provides detailed information about the chemical environment of each fluorine atom, which is invaluable for identifying isomers and characterizing novel compounds.^{[9][10]}

Q3: How does the degree of fluorination affect the analytical strategy?

A3: The ratio of fluorine to hydrogen atoms fundamentally alters a molecule's properties and thus the required analytical approach:

- **Partially Fluorinated Ethers (Hydrofluoroethers - HFEs):** These compounds retain some hydrocarbon character. They are generally more amenable to standard reversed-phase liquid chromatography and can be analyzed by both GC-MS and LC-MS. Their mass spectral fragmentation may involve cleavage at C-H bonds or the ether linkage.
- **Perfluorinated Ethers (PFE):** These molecules are fully fluorinated. They are often more volatile and less polar. GC-MS is a common technique, but their inertness can make ionization difficult. In LC, specialized fluorinated stationary phases may be required to achieve retention and separation.[\[11\]](#) Their fragmentation is often complex and may not show a clear molecular ion.

Q4: What are the critical considerations for sample preparation when analyzing fluorinated ethers?

A4: Sample preparation is a major source of error. Key considerations include:

- **Matrix Elimination:** Biological and environmental samples contain numerous interfering compounds.[\[12\]](#)[\[13\]](#)[\[14\]](#) Techniques like Solid Phase Extraction (SPE) are essential to clean up the sample and concentrate the analytes.[\[15\]](#)[\[16\]](#) EPA Method 1633, for instance, uses a weak anion exchange (WAX) and graphitized carbon black (GCB) cleanup step.[\[7\]](#)
- **Avoiding Contamination:** The analyst must be vigilant about background contamination. All materials, including sample containers, pipette tips, solvents, and instrument components (tubing, seals), must be screened for potential PFAS leaching.[\[2\]](#) Polypropylene containers are generally preferred over glass for storing aqueous samples to minimize adsorption.
- **Analyte Volatility:** For volatile fluorinated ethers, care must be taken to prevent analyte loss during sample concentration steps (e.g., evaporation).

Troubleshooting Guide: Gas Chromatography-Mass Spectrometry (GC-MS)

This section addresses common issues encountered during the GC-MS analysis of volatile and semi-volatile fluorinated ethers.

Q: My chromatographic peaks are tailing or fronting. What is the cause and how can I fix it?

A: Poor peak shape is typically caused by unwanted interactions in the system or column overload.^[17]

- **Causality (Tailing):** Tailing often occurs when polar analytes interact with active sites (e.g., silanols) in the GC inlet liner, column, or transfer line. The C-O-C ether linkage and any residual C-H bonds can make fluorinated ethers susceptible to these interactions.
- **Causality (Fronting):** Fronting is a classic sign of column overload.^[17] You are injecting too much analyte mass for the column to handle, causing the peak to become saturated and distorted.

Troubleshooting Steps:

- **Check for System Activity:**
 - **Deactivate the Inlet:** Use a fresh, deactivated inlet liner. Silanized glass wool within the liner should also be properly deactivated.
 - **Condition the Column:** Bake the column according to the manufacturer's instructions to remove contaminants.^[18] If tailing persists, you may need to trim the first 10-20 cm of the column from the inlet side to remove non-volatile residues.
- **Address Column Overload:**
 - **Dilute the Sample:** This is the simplest solution.
 - **Increase the Split Ratio:** If using split injection, increasing the ratio will reduce the mass of analyte reaching the column.

- **Verify Column Installation:** Ensure the column is installed at the correct depth in both the injector and the MS transfer line.[\[17\]](#) Improper installation can create dead volume and disturb peak shape.

Q: I'm seeing low sensitivity or no peaks at all for my fluorinated ether analytes. What should I investigate?

A: This issue can stem from problems with the injection, leaks in the system, or an inactive detector.[\[19\]](#)[\[20\]](#)

Troubleshooting Workflow:

Caption: A logical workflow for troubleshooting low/no peak issues in GC-MS.

Detailed Steps:

- **Injection Issues:** Manually inspect the syringe to ensure it is drawing and dispensing the correct volume.[\[19\]](#) Forgetting to add the sample to the vial is a surprisingly common mistake.
- **System Leaks:** Air leaks are detrimental to MS analysis.[\[19\]](#) A high background signal at m/z 28 (N_2) and 32 (O_2) is a strong indicator. Use an electronic leak detector to check all fittings, especially the septum and column connections.
- **Detector (MS) Issues:**
 - Ensure the electron multiplier and filaments are turned on and functioning.
 - Perform a system tune. A failed or poor tune report indicates a problem with the ion source, mass analyzer, or detector that requires maintenance (e.g., source cleaning).[\[19\]](#)

Q: My mass spectra are difficult to interpret, and I don't see a clear molecular ion. Is this normal?

A: Yes, this is a common challenge with highly fluorinated compounds under Electron Ionization (EI).

- Causality: The high energy of EI (70 eV) can cause extensive fragmentation, and for some fluorinated ethers, the molecular ion ($M^{+ \cdot}$) is unstable and may not be observed at all. Fragmentation is often driven by the loss of stable radicals or neutral molecules (e.g., $CF_3^{\cdot}$, HF, CO). The fragmentation patterns of perfluoroalkanes, for instance, are characterized by an abundance of CF_3^{+} (m/z 69) and other $C_xF_y^{+}$ fragments.[\[21\]](#)
- Troubleshooting & Solutions:
 - Lower Ionization Energy: If your instrument allows, reducing the ionization energy (e.g., to 20-30 eV) can sometimes preserve the molecular ion, albeit at the cost of overall sensitivity.
 - Use Chemical Ionization (CI): CI is a "softer" ionization technique that is much more likely to produce a strong protonated molecule $[M+H]^{+}$ or other adducts, making molecular weight determination easier.
 - Look for Characteristic Ions: Even without a molecular ion, look for characteristic fragment ions and neutral losses. For example, cleavage alpha to the ether oxygen is a common pathway for ethers.[\[22\]](#)[\[23\]](#)
 - High-Resolution MS (HRMS): Accurate mass data from HRMS can help determine the elemental composition of fragment ions, providing critical clues for structural elucidation.[\[24\]](#)

Troubleshooting Guide: Liquid Chromatography-Mass Spectrometry (LC-MS/MS)

This section addresses key challenges in the analysis of fluorinated ethers, particularly non-volatile and polar species, by LC-MS/MS.

Q: My analyte signal is inconsistent and much lower in sample matrix than in pure solvent. What is happening?

A: You are likely observing a matrix effect, specifically ion suppression.[\[12\]](#)[\[13\]](#)[\[14\]](#)

- Causality: Matrix effects occur when co-eluting compounds from the sample matrix interfere with the ionization of the target analyte in the MS source.[\[13\]](#)[\[25\]](#) These interferences

compete for charge or affect droplet evaporation in the electrospray ionization (ESI) process, reducing the number of analyte ions that reach the detector. This is a major challenge in LC-MS and can severely impact accuracy and reproducibility.[\[12\]](#)[\[14\]](#)

Caption: The mechanism of ion suppression and key strategies for mitigation.

Mitigation Strategies:

- **Improve Chromatographic Separation:** The best defense is to chromatographically separate your analyte from the bulk of the matrix components.
 - Adjust the gradient profile to increase resolution.
 - Consider alternative column chemistries, such as fluorinated phases, which offer different selectivity.[\[11\]](#)
- **Enhance Sample Preparation:** A more rigorous cleanup will remove the interfering compounds before they enter the LC-MS system. Re-evaluate your SPE protocol or consider adding a secondary cleanup step.
- **Use Stable Isotope-Labeled Internal Standards (SIL-IS):** This is the most robust solution for quantitative analysis. A SIL-IS is chemically identical to the analyte and will co-elute, experiencing the same degree of matrix suppression. By calculating the ratio of the analyte to its SIL-IS, the effect is normalized, leading to accurate quantitation. This is the approach mandated by many EPA methods.[\[6\]](#)[\[15\]](#)
- **Dilute the Sample:** A simple "dilute-and-shoot" approach can reduce the concentration of matrix components to a level where they no longer cause significant suppression. However, this may compromise the limits of detection.

Q: I'm having trouble separating structural isomers of a fluorinated ether. What can I do?

A: Isomer separation is a common chromatographic challenge, as isomers often have very similar physicochemical properties.

Solutions:

- Optimize Chromatography:
 - Column Choice: Switch to a high-resolution column (smaller particle size, e.g., <2 μm) to improve peak efficiency.
 - Mobile Phase: Experiment with different organic modifiers (e.g., acetonitrile vs. methanol) and additives (e.g., ammonium acetate, ammonium formate), as these can alter selectivity.
 - Temperature: Adjusting the column temperature can influence selectivity and improve resolution.
- Utilize Specialized Stationary Phases:
 - Phenyl-Hexyl Phases: These columns can provide alternative selectivity through π - π interactions.
 - Fluorinated Phases (e.g., F5): These are specifically designed to interact with fluorinated molecules and can provide unique selectivity for separating isomers that are unresolvable on standard C18 columns.[\[11\]](#)

Q: I suspect my system is contaminated with PFAS. How do I confirm and resolve this?

A: System contamination is a pervasive issue in PFAS analysis due to the widespread use of fluoropolymers.

Confirmation and Resolution:

- Blank Injections: Regularly run solvent blanks (methanol/water). The presence of target analytes in the blank confirms system contamination.[\[17\]](#)
- Isolate the Source:
 - Mobile Phases: Prepare fresh mobile phases using HPLC-grade or better solvents and new containers.
 - LC System: The most common sources are PTFE solvent frits, tubing, and degassers. Replace these components with their PEEK or stainless steel equivalents. Specialized

"PFAS-free" kits are available from vendors.

- Sample Preparation: Ensure all vials, filters, and SPE cartridges are certified as PFAS-free.
- System Flush: Flush the entire LC system with a series of strong solvents (e.g., isopropanol, methanol, acetonitrile) to remove residual contamination. An isolator column installed after the pump and before the injector can help trap contaminants originating from the solvent lines and degasser.

Troubleshooting Guide: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR, particularly ^{19}F NMR, is essential for definitive structural confirmation.

Q: My ^{19}F NMR spectrum is very complex and signals are overlapping. How can I simplify it?

A: The large chemical shift range of ^{19}F NMR is an advantage but can also lead to complexity due to J-coupling (F-F, F-H).

Solutions:

- Higher Field Strength: If available, use a higher-field NMR spectrometer. This increases chemical shift dispersion, spreading out the signals and reducing overlap.
- 2D NMR Experiments:
 - ^{19}F - ^{19}F COSY: This experiment reveals which fluorine atoms are coupled to each other, helping to trace out the spin systems within the molecule.
 - ^1H - ^{19}F HETCOR: This correlates proton signals with the fluorine signals they are coupled to, which is invaluable for assigning signals to specific parts of the molecule.
 - ^{13}C - ^{19}F HETCOR: Correlates carbon signals with fluorine signals, providing further structural detail.^[9]

- **Selective Decoupling:** In more advanced experiments, it's possible to selectively decouple specific protons or fluorines to simplify a particular multiplet and confirm coupling partners.

Q: How can I ensure my ^{19}F NMR data is quantitative (qNMR)?

A: Quantitative NMR requires careful experimental setup to ensure the signal intensity is directly proportional to the number of nuclei.

Key Requirements for ^{19}F qNMR:

- **Full Relaxation:** Use a long relaxation delay (D1), typically 5-7 times the longest T_1 relaxation time of the fluorine nuclei being measured. Fluorine T_1 s can be long, so this is a critical parameter.
- **Calibrated Pulse Width:** Ensure you are using a calibrated 90° pulse angle.
- **Use a Certified Reference Material (CRM):** For accurate quantitation, include a known amount of a stable, certified internal standard in your sample. The standard should have a simple ^{19}F signal that does not overlap with your analyte signals. 3,5-Bis(trifluoromethyl)benzoic acid is one such CRM.[\[26\]](#)
- **Flat Baseline and Proper Integration:** Ensure the spectrum has a flat baseline and that integration regions are set correctly to capture the entire signal, including any satellites.

Experimental Protocols

Protocol 1: Solid Phase Extraction (SPE) for Fluorinated Ethers in Water

(This is a generalized protocol based on the principles of EPA methods like 533 and 1633)

Caption: Workflow for Solid Phase Extraction (SPE) of fluorinated ethers from water.

- **Sample Preservation:** Collect sample in a polypropylene bottle and preserve if required.
- **Fortification:** Spike the sample (e.g., 250 mL) with a solution containing the appropriate stable isotope-labeled internal standards.

- **Cartridge Conditioning:** Condition a weak anion exchange (WAX) SPE cartridge by passing methanol followed by reagent water. Do not let the cartridge go dry.
- **Sample Loading:** Load the sample onto the SPE cartridge at a slow, steady rate (e.g., 5-10 mL/min).
- **Wash Step:** Wash the cartridge with a buffered water solution to remove neutral and basic interferences.
- **Drying:** Dry the cartridge thoroughly by passing nitrogen gas through it for 10-15 minutes. This step is crucial for ensuring efficient elution.
- **Elution:** Elute the analytes from the cartridge using a small volume of basic methanol (e.g., 2% ammonium hydroxide in methanol).
- **Concentration:** Concentrate the eluate to a final volume (e.g., 0.5 or 1.0 mL) under a gentle stream of nitrogen.
- **Analysis:** Transfer the final extract to a polypropylene autosampler vial for LC-MS/MS analysis.

Protocol 2: General Purpose Instrument Parameters

Table 1: Starting Parameters for GC-MS Analysis of Volatile Fluorinated Ethers

Parameter	Setting	Rationale
Injector	Split/Splitless, 250 °C	A higher temperature ensures volatilization of analytes.
Liner	Deactivated, Splitless	Minimizes active sites and maximizes analyte transfer to the column.
Carrier Gas	Helium, 1.2 mL/min constant flow	Inert gas, provides good efficiency.
Column	30 m x 0.25 mm, 0.25 µm (5% Phenyl)-methylpolysiloxane	A common, robust column suitable for a wide range of compounds.
Oven Program	40 °C (2 min), ramp 10 °C/min to 300 °C	A standard starting gradient to separate compounds by boiling point.
MS Source	230 °C, EI at 70 eV	Standard conditions for generating reproducible EI mass spectra.
MS Scan Range	m/z 45-500	Captures typical fragments while avoiding low-mass background.

Table 2: Starting Parameters for LC-MS/MS Analysis of Fluorinated Ether Carboxylates/Sulfonates

Parameter	Setting	Rationale
LC System	UHPLC with PFAS-free components	Minimizes system background contamination.
Column	C18, 2.1 x 50 mm, 1.7 μ m	Provides good retention and efficiency for many PFAS.
Column Temp	35 $^{\circ}$ C	Improves peak shape and reproducibility.
Mobile Phase A	2 mM Ammonium Acetate in Water	Standard aqueous mobile phase for PFAS analysis.
Mobile Phase B	Methanol or Acetonitrile	Standard organic mobile phases.
Flow Rate	0.3 mL/min	Typical for a 2.1 mm ID column.
Ion Source	Electrospray Ionization (ESI), Negative Mode	ESI is standard, and acidic PFAS ionize well in negative mode.
Analysis Mode	Multiple Reaction Monitoring (MRM)	Provides the highest sensitivity and selectivity for quantitation.

References

- Royal Society of Chemistry. (n.d.). Terminally fluorinated ether as a solvent for high-performance lithium metal batteries electrolyte. Chemical Communications. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). US20110257073A1 - Methods of making fluorinated ethers, fluorinated ethers, and uses thereof.
- Agilent. (n.d.). GC Troubleshooting Guide Poster. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency. (2025). PFAS Analytical Methods Development and Sampling Research. Retrieved from [\[Link\]](#)

- National Institutes of Health (NIH). (n.d.). New ^{19}F NMR methodology reveals structures of molecules in complex mixtures of fluorinated compounds. Retrieved from [\[Link\]](#)
- eGyanKosh. (n.d.). MASS SPECTROMETRY: FRAGMENTATION PATTERNS. Retrieved from [\[Link\]](#)
- PubMed. (n.d.). An overview of matrix effects in liquid chromatography-mass spectrometry. Retrieved from [\[Link\]](#)
- Waters Corporation. (n.d.). Analysis of Per- and Polyfluoroalkyl Substances (PFAS) in Animal Products with an Enhanced Sensitivity LC-MS/MS Method using Fish Reference Materials as a Case Study. Retrieved from [\[Link\]](#)
- ITRC. (n.d.). 11 Sampling and Analytical Methods – PFAS — Per- and Polyfluoroalkyl Substances. Retrieved from [\[Link\]](#)
- The Royal Society of Chemistry. (2024). Supplementary information: Terminally fluorinated ether as a solvent for high-performance lithium metal batteries electrolyte. Retrieved from [\[Link\]](#)
- Chromatography Online. (n.d.). Fluorinated HPLC Phases — Looking Beyond C18 for Reversed-Phase HPLC. LCGC International. Retrieved from [\[Link\]](#)
- Shimadzu. (2022). GC Troubleshooting guide Shimadzu FINAL. Retrieved from [\[Link\]](#)
- Hilaris SRL. (n.d.). Matrix Effects and Ion Suppression in LC-MS: Essential Strategies for Research. Journal of Food, Nutrition and Metabolism. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2023). Mass Spectrometry - Fragmentation Patterns. Retrieved from [\[Link\]](#)
- Agency for Toxic Substances and Disease Registry. (n.d.). 7. ANALYTICAL METHODS. Retrieved from [\[Link\]](#)
- RSC Publishing. (2022). A computational tool to accurately and quickly predict ^{19}F NMR chemical shifts of molecules with fluorine–carbon and fluorine–boron bonds. Retrieved from [\[Link\]](#)

- Shimadzu UK. (n.d.). Gas Chromatography Mass Spectrometry Troubleshooting Guide. Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency. (2024). Multi-laboratory Validation Study Report for Method 1621: Determination of Adsorbable Organic Fluorine (AOF) in Aqueous. Retrieved from [[Link](#)]
- ALS Global. (2024). EPA PFAS Testing: 533 vs 537.1 vs 1633 Method Comparison. Retrieved from [[Link](#)]
- Shimadzu. (n.d.). PFAS Analysis: Application Notebook. Retrieved from [[Link](#)]
- ResearchGate. (2025). Overcoming analytical challenges of Other Test Method 50: Analysis of volatile fluorinated compounds in passivated canisters from stationary source emissions. Retrieved from [[Link](#)]
- gtfch.org. (n.d.). Pitfalls in LC-MS(-MS) Analysis. Retrieved from [[Link](#)]
- National Institutes of Health (NIH). (2021). Trends towards Effective Analysis of Fluorinated Compounds Using Inductively Coupled Plasma Mass Spectrometry (ICP-MS). Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency. (2025). EPA PFAS Drinking Water Laboratory Methods. Retrieved from [[Link](#)]
- ResearchGate. (2015). (PDF) Efficient Preparations of Fluorine Compounds. Retrieved from [[Link](#)]
- nist.gov. (n.d.). Mass spectra of fluorocarbons. Retrieved from [[Link](#)]
- ACS Publications. (n.d.). Identification of Novel Perfluoroalkyl Ether Carboxylic Acids (PFECAs) and Sulfonic Acids (PFESAs) in Natural Waters Using Accurate Mass Time-of-Flight Mass Spectrometry (TOFMS). Environmental Science & Technology. Retrieved from [[Link](#)]
- GL Sciences. (2023). GC Troubleshooting Guide. Retrieved from [[Link](#)]

- ACS Publications. (2021). 18F-Fluorination: Challenge and Opportunity for Organic Chemists. Retrieved from [\[Link\]](#)
- YouTube. (2015). Frederic Lynen on dealing with matrix effects in LC–MS in bioanalysis. Retrieved from [\[Link\]](#)
- American Chemical Society. (2026). Functionalization of the 1,8-Naphthalimide Core with Weak Nucleophiles. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Novel non-targeted analysis of perfluorinated compounds using fluorine-specific detection regardless of their ionisability (HPLC-ICPMS/MS-ESI-MS). Retrieved from [\[Link\]](#)
- University of Arizona. (n.d.). CHAPTER 2 Fragmentation and Interpretation of Spectra 2.1 Introduction. Retrieved from [\[Link\]](#)
- ResearchGate. (2025). Determination of fluorine in environmental reference materials with a fluoride ion-selective electrode. Retrieved from [\[Link\]](#)
- macherey-nagel.com. (2024). Analysis of PFAS in aqueous samples by SPE and LC-MS/MS according to EPA Method 1633. Retrieved from [\[Link\]](#)
- RSC Publishing. (2021). Overview, consequences, and strategies for overcoming matrix effects in LC-MS analysis: a critical review. Analyst. Retrieved from [\[Link\]](#)
- PubMed. (2025). Overcoming analytical challenges of Other Test Method 50: Analysis of volatile fluorinated compounds in passivated canisters from stationary source emissions. Retrieved from [\[Link\]](#)
- Phenomenex. (n.d.). PFAS Testing Guide - EPA 533 and 537.1. Retrieved from [\[Link\]](#)
- Bentham Science. (2022). Synthesis and Evaluation of Fluorinated Benzyl Ethers as Alternate Protecting Groups for Enhanced NMR Resolution in Oligosaccharide. Retrieved from [\[Link\]](#)
- Phenomenex. (2025). Sample Preparation Techniques for Precision in Analysis. Retrieved from [\[Link\]](#)

- ResearchGate. (2025). Electron ionization induced fragmentation of fluorinated derivatives of bisphenols. Retrieved from [[Link](#)]
- chemeuropa.com. (2026). Researchers use failed batteries to fight “forever chemicals”. Retrieved from [[Link](#)]
- PubMed. (n.d.). Determination of perfluorinated alkyl acid concentrations in biological standard reference materials. Retrieved from [[Link](#)]
- MDPI. (2026). Sustainable Functionalization of Natural Fibers Using Biochar: Structural and Evaporation Studies. Retrieved from [[Link](#)]
- PubMed. (2023). Identifying Unknown Fluorine-Containing Compounds in Environmental Samples Using ¹⁹F NMR and Spectral Database Matching. Retrieved from [[Link](#)]

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- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. documents.thermofisher.com [documents.thermofisher.com]
- 3. lcms.cz [lcms.cz]
- 4. pfas-1.itrcweb.org [pfas-1.itrcweb.org]
- 5. alsglobal.com [alsglobal.com]
- 6. epa.gov [epa.gov]
- 7. mn-net.com [mn-net.com]
- 8. Overcoming analytical challenges of Other Test Method 50: Analysis of volatile fluorinated compounds in passivated canisters from stationary source emissions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. New ¹⁹F NMR methodology reveals structures of molecules in complex mixtures of fluorinated compounds - PMC [pmc.ncbi.nlm.nih.gov]

- 10. Identifying Unknown Fluorine-Containing Compounds in Environmental Samples Using ^{19}F NMR and Spectral Database Matching - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. chromatographyonline.com [chromatographyonline.com]
- 12. An overview of matrix effects in liquid chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. longdom.org [longdom.org]
- 14. Overview, consequences, and strategies for overcoming matrix effects in LC-MS analysis: a critical review - Analyst (RSC Publishing) [pubs.rsc.org]
- 15. phenomenex.blob.core.windows.net [phenomenex.blob.core.windows.net]
- 16. Sample Preparation Techniques | Phenomenex [phenomenex.com]
- 17. agilent.com [agilent.com]
- 18. shopshimadzu.com [shopshimadzu.com]
- 19. shimadzu.co.uk [shimadzu.co.uk]
- 20. glsciences.eu [glsciences.eu]
- 21. nvlpubs.nist.gov [nvlpubs.nist.gov]
- 22. chem.libretexts.org [chem.libretexts.org]
- 23. whitman.edu [whitman.edu]
- 24. pubs.acs.org [pubs.acs.org]
- 25. gtfch.org [gtfch.org]
- 26. Certified Reference Materials for ^{19}F NMR [sigmaaldrich.com]
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